

# Comparative Lipidomics: Unraveling Changes in Myristyl Palmitoleate Levels Under Different Fingerprint Conditions

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## Compound of Interest

Compound Name: *Palmitoleyl myristate*

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The lipid composition of biological samples provides a valuable window into underlying physiological and pathological states. While the term "**Palmitoleyl myristate**" is not standard nomenclature, it is understood to refer to the wax ester Myristyl Palmitoleate. This guide offers a comparative analysis of Myristyl Palmitoleate levels, drawing upon quantitative data from a study investigating the lipid composition of human fingerprints under natural and "groomed" (post-handwashing) conditions. This analysis serves as a paradigm for comparative lipidomics of wax esters, a class of neutral lipids crucial in various biological contexts, including skin barrier function and the composition of glandular secretions.

## Quantitative Data Summary

The following table summarizes the quantitative levels of Myristyl Palmitoleate found in natural and groomed fingerprints, as reported by Laperdrix et al. (2023). This data highlights the impact of external conditions (in this case, washing) on the abundance of this specific wax ester on the skin surface.

Condition	Mean Quantity of Myristyl Palmitoleate (ng/fingermark)
Natural Fingermarks	1.1
Groomed Fingermarks	0.4

Data extracted from Laperdrix et al. (2023).[\[1\]](#)

This comparison demonstrates a notable decrease in the quantity of Myristyl Palmitoleate in groomed fingermarks compared to natural ones, illustrating the lability of skin surface lipids to external factors.

## Experimental Protocols

The methodologies employed for the quantification of wax esters like Myristyl Palmitoleate are critical for obtaining reliable and reproducible data. Below is a detailed description of the experimental protocol adapted from the study by Laperdrix et al. (2023) for the analysis of fingermark lipids.[\[1\]](#)

## Sample Collection and Lipid Extraction

- Sample Collection: Fingermarks were collected from donors under two conditions: "natural" (before handwashing) and "groomed" (after handwashing with soap and water).
- Lipid Extraction: The collected fingermark residue was extracted using 1.5 mL of dichloromethane for 1 minute with slight agitation. The solvent was then transferred to a new vial and evaporated to dryness under a stream of nitrogen. The dried lipid extract was subsequently re-dissolved in 20  $\mu$ L of dichloromethane containing an internal standard (e.g., 1-decanol at 0.05 mg/mL) for analysis.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

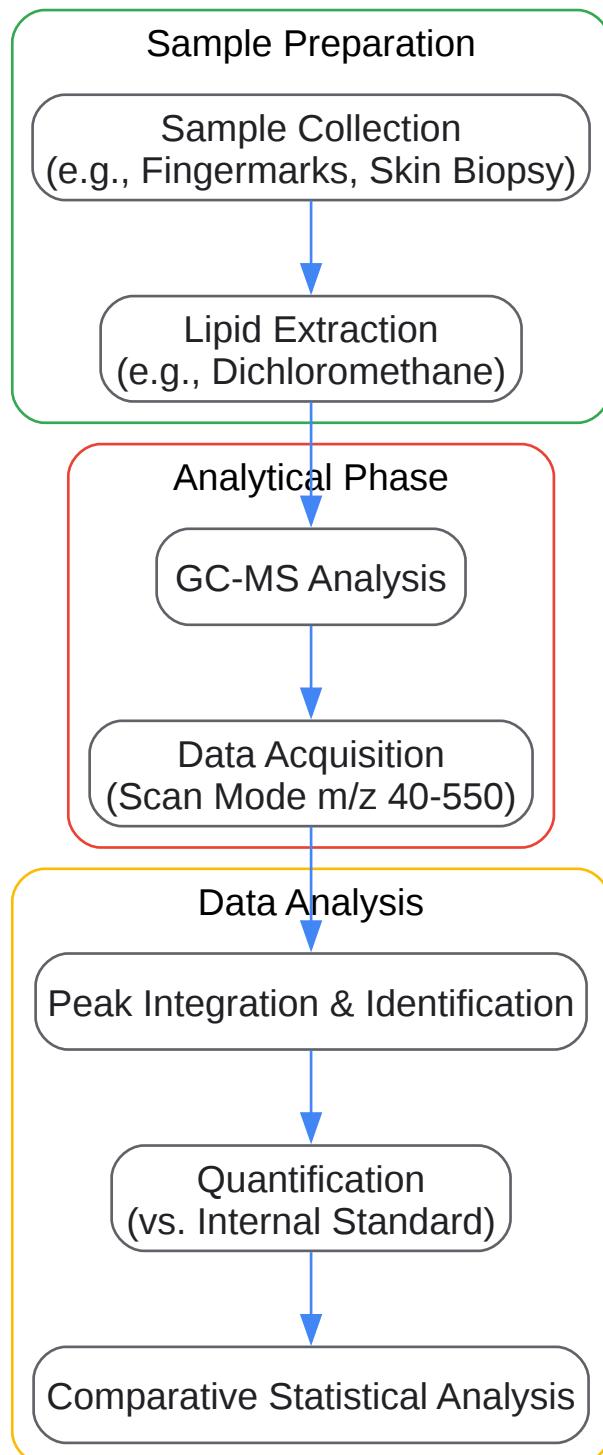
- Instrumentation: An Agilent 7000 Series Triple Quad GC/MS system (or equivalent) is typically used for analysis.

- Column: An HP5-MS column (30 m x 0.25 mm x 0.25  $\mu$ m) is suitable for separating the lipid components.
- Carrier Gas: Helium was used as the carrier gas with a constant flow rate of 1 mL/min.
- Injection: 1  $\mu$ L of the extracted sample was injected in splitless mode.
- Injector Temperature: Maintained at 250°C.
- Temperature Program:
  - Initial temperature: 80°C for 1 minute.
  - Ramp 1: Increase from 80°C to 230°C at a rate of 10°C/min.
  - Isothermal 1: Hold at 230°C for 2 minutes.
  - Ramp 2: Increase from 230°C to 290°C at a rate of 6°C/min.
  - Ramp 3: Increase from 290°C to 320°C at a rate of 3°C/min.
  - Isothermal 2: Hold at 320°C for 2 minutes.
- Mass Spectrometer Settings:
  - Transfer line temperature: 300°C.
  - Mass analyzer: Quadrupole set to scan mode between a mass-to-charge ratio (m/z) of 40 and 550.
- Quantification: Myristyl palmitoleate was quantified using a calibration curve generated from a pure standard.

## Visualizing a Key Workflow and Biosynthetic Pathway

### Experimental Workflow for Wax Ester Lipidomics

The following diagram illustrates a typical workflow for the quantitative analysis of wax esters from biological samples.

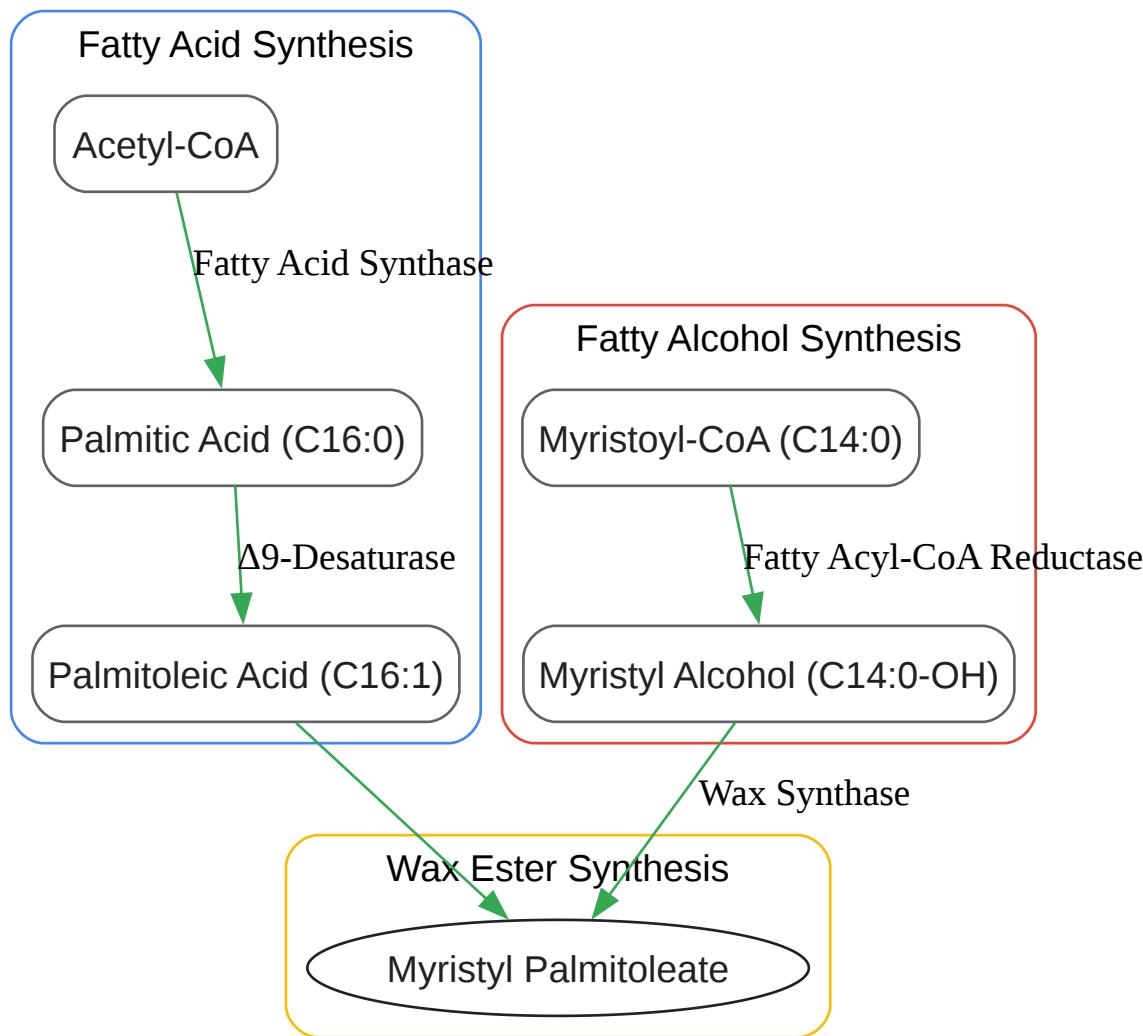


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A generalized workflow for quantitative lipidomics of wax esters.

## Biosynthesis of Myristyl Palmitoleate

The formation of Myristyl Palmitoleate is a multi-step enzymatic process. The diagram below outlines the key biosynthetic steps leading to the synthesis of this wax ester.



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## References

- 1. opus.lib.uts.edu.au [opus.lib.uts.edu.au]
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